

# Ethyl 4-bromobenzoate physical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Ethyl 4-bromobenzoate

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An In-Depth Technical Guide to the Physical Properties of **Ethyl 4-bromobenzoate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Ethyl 4-bromobenzoate** is a pivotal intermediate in organic synthesis, particularly within the pharmaceutical and materials science sectors. A thorough understanding of its physical properties is paramount for its effective handling, reaction optimization, and quality control. This technical guide provides a comprehensive overview of the key physical characteristics of **Ethyl 4-bromobenzoate**, supported by detailed experimental protocols for their determination. The methodologies are presented with a focus on the underlying scientific principles, ensuring both technical accuracy and practical applicability for researchers and drug development professionals.

## Introduction: The Significance of Ethyl 4-bromobenzoate

**Ethyl 4-bromobenzoate**, with the chemical formula  $C_9H_9BrO_2$ , is an ester of 4-bromobenzoic acid and ethanol.<sup>[1][2]</sup> Its structure, featuring a bromine atom on the phenyl ring, makes it a versatile building block in cross-coupling reactions, such as Suzuki and Heck couplings, which are fundamental in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs). The ester functional group also allows for a variety of chemical transformations. Given its role in synthesis, a precise knowledge of its physical

properties is not merely academic; it is a prerequisite for reproducible and scalable chemical processes.

## Core Physical Properties of Ethyl 4-bromobenzoate

The physical properties of a compound dictate its behavior under various conditions and are crucial for process design, purification, and storage. The key physical properties of **Ethyl 4-bromobenzoate** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrO <sub>2</sub>	[1][2][3]
Molecular Weight	229.07 g/mol	[1][2][3][4]
CAS Number	5798-75-4	[1][3][5]
Appearance	Clear colorless to yellow liquid	[6][7]
Melting Point	18 °C	[2][8]
Boiling Point	262-264 °C (at 760 mmHg) 131 °C (at 14 mmHg)	[2][4][8]
Density	1.403 - 1.430 g/mL at 25 °C	[2][4][8]
Refractive Index (n <sub>20/D</sub> )	1.544 - 1.548	[2][4][6][8]
Solubility	Slightly soluble in water; soluble in polar solvents	[2]
Flash Point	>110 °C (>230 °F)	[2][8]

## Experimental Determination of Physical Properties

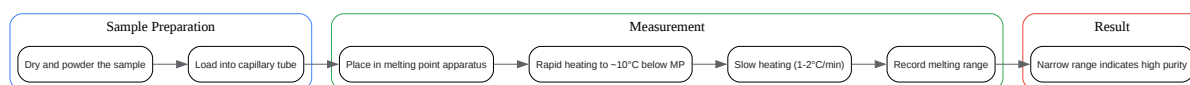
The accurate determination of physical properties is the cornerstone of chemical characterization. The following section details the standard experimental protocols for measuring the key physical parameters of **Ethyl 4-bromobenzoate**.

### Melting Point Determination

The melting point is a critical indicator of purity. For a substance like **Ethyl 4-bromobenzoate** with a melting point near room temperature, a precise and controlled method is essential.

#### Methodology: Capillary Melting Point Apparatus

- **Sample Preparation:** A small amount of solid **Ethyl 4-bromobenzoate** is introduced into a capillary tube, sealed at one end, to a height of 2-3 mm. The sample must be dry and finely powdered to ensure uniform heat distribution.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or a digital temperature sensor.
- **Heating Rate:** The sample is heated rapidly to a temperature about 10-15 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the entire solid has turned into a clear liquid is the end of the range. A narrow melting range (typically < 1 °C) is indicative of high purity.



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Figure 1: Workflow for Melting Point Determination.

## Boiling Point Determination

The boiling point is another fundamental physical property that provides information about the volatility of a substance. Since **Ethyl 4-bromobenzoate** can be distilled under reduced pressure to prevent decomposition, both atmospheric and vacuum distillation methods are relevant.

#### Methodology: Distillation

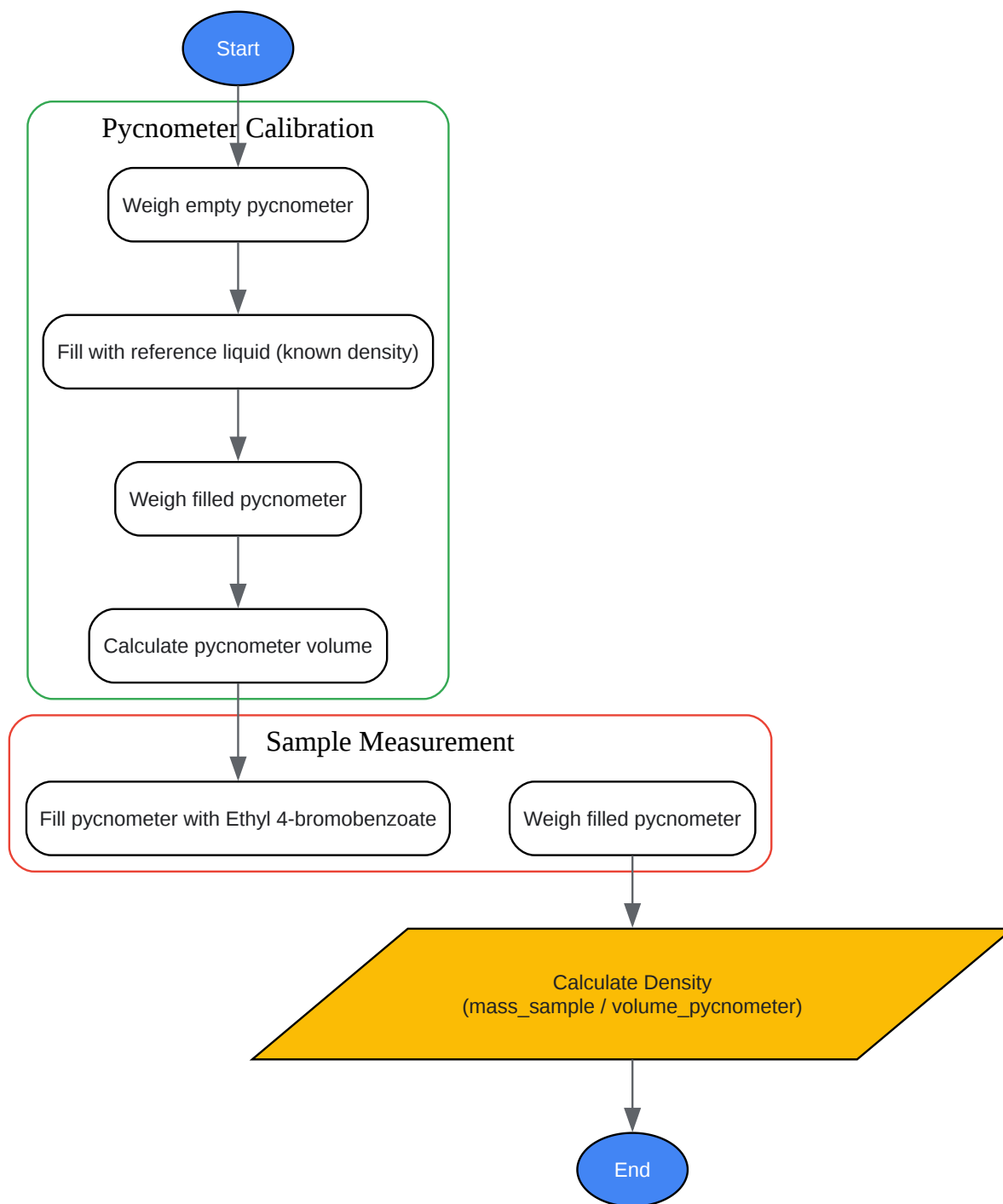
- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a thermometer placed so that the top of the bulb is level with the side arm of the distillation flask.
- **Heating:** The distillation flask is heated using a heating mantle. Boiling chips are added to ensure smooth boiling.
- **Equilibrium:** The liquid is heated until it boils and the vapor condenses on the thermometer bulb. The temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading, is the boiling point.
- **Vacuum Distillation:** For boiling point determination at reduced pressure, a vacuum pump is connected to the apparatus, and the pressure is monitored with a manometer. The observed boiling point is then recorded along with the corresponding pressure.

## Density Measurement

Density is a measure of mass per unit volume and is an important parameter for solvent selection and reaction stoichiometry calculations.

#### Methodology: Pycnometer

- **Pycnometer Calibration:** A pycnometer (a flask with a specific volume) is cleaned, dried, and weighed empty. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and weighed again to determine its exact volume.
- **Sample Measurement:** The pycnometer is emptied, dried, and filled with **Ethyl 4-bromobenzoate** at the same temperature.
- **Calculation:** The pycnometer is weighed again, and the density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.



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Figure 2: Workflow for Density Measurement using a Pycnometer.

## Refractive Index Measurement

The refractive index is the ratio of the speed of light in a vacuum to its speed in a substance. It is a highly sensitive property that can be used to identify a substance and assess its purity.

Methodology: Abbe Refractometer

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of **Ethyl 4-bromobenzoate** are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

## Spectroscopic Characterization

Spectroscopic techniques provide information about the molecular structure and functional groups present in a compound.

### Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups in a molecule. The IR spectrum of **Ethyl 4-bromobenzoate** shows characteristic absorption bands for the ester carbonyl group (C=O) and the C-Br bond.<sup>[9][10][11]</sup>

### Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H NMR spectroscopy provides information about the number and types of hydrogen atoms in a molecule and their chemical environment. The <sup>1</sup>H NMR spectrum of **Ethyl 4-bromobenzoate** is expected to show signals corresponding to the ethyl group and the aromatic protons.<sup>[12][13][14]</sup>

## Safety and Handling

**Ethyl 4-bromobenzoate** is classified as an irritant, causing skin and serious eye irritation.[2][15] It may also cause respiratory irritation.[15][16] Therefore, appropriate personal protective equipment (PPE), such as safety goggles, gloves, and a lab coat, should be worn when handling this chemical.[17] It should be used in a well-ventilated area or a fume hood.[18] For detailed safety information, refer to the Safety Data Sheet (SDS).[15][19]

## Conclusion

This technical guide has provided a detailed overview of the essential physical properties of **Ethyl 4-bromobenzoate** and the experimental methodologies for their determination. A thorough understanding and accurate measurement of these properties are critical for the successful application of this important chemical intermediate in research and development. The provided protocols and underlying principles are intended to serve as a valuable resource for scientists and professionals in the field.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)